

2-Amino-3-methylphenol: A Technical Guide to its Toxicological and Safety Profile

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Compound of Interest

Compound Name: 2-Amino-3-methylphenol

Cat. No.: B031084

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological and safety profile of **2-Amino-3-methylphenol** (CAS No. 2835-97-4). Due to the limited availability of specific toxicological data for **2-Amino-3-methylphenol**, this report incorporates data from structurally related aminophenol isomers to provide a comparative safety assessment. This approach is intended to offer a conservative and informative perspective for researchers and professionals in drug development and chemical safety. All quantitative data is presented in structured tables, and detailed experimental protocols for key toxicological assays are provided.

Chemical and Physical Properties

2-Amino-3-methylphenol, also known as 2-Amino-m-cresol, is an aromatic organic compound. Its basic chemical information is summarized below.

Property	Value
CAS Number	2835-97-4
Molecular Formula	C ₇ H ₉ NO
Molecular Weight	123.15 g/mol
Synonyms	2-Amino-m-cresol, 2-Hydroxy-6-methylaniline

Toxicological Data Summary

Quantitative toxicological data for **2-Amino-3-methylphenol** is scarce in publicly available literature. Therefore, the following tables include data from closely related aminophenol isomers to provide a basis for risk assessment. It is crucial to note that these are analogous data and should be interpreted with caution.

Acute Toxicity

Compound	Test Species	Route	LD ₅₀	Reference
p-Aminophenol	Rat	Oral	317 mg/kg	[1]
m-Aminophenol	Rat	Oral	812-1000 mg/kg bw	[2]
o-Aminophenol	Rat	Oral	-	SCCS/1291/10

Skin and Eye Irritation

Compound	Test Species	Test	Result	Reference
2-Amino-3-methylphenol	-	Skin Irritation	Causes skin irritation (H315)	
2-Amino-3-methylphenol	-	Eye Irritation	Causes serious eye irritation (H319)	
m-Aminophenol	Rabbit	Skin Irritation	Non-irritating at 2%	[3]
m-Aminophenol	Rabbit	Eye Irritation	Non-irritating at 2%	[3]
p-Aminophenol	-	Skin Irritation	Irritant above 2.5%	[4]
2-Amino-3-nitrophenol	Rabbit	Eye Irritation	Slight irritant	[5]

Genotoxicity

Compound	Test	Result	Reference
o-Aminophenol	Mutagenicity	Classified as Mutagen, Category 3	SCCS/1291/10
2-Amino-3-nitrophenol	In vivo genotoxicity	Negative	[5]
2-Amino-3-nitrophenol	In vitro (bacterial and mammalian cells)	Mutagenic activity	[5]

Experimental Protocols

The following sections detail standardized protocols for key toxicological studies, based on OECD guidelines. These methodologies are fundamental for assessing the safety of chemical substances like **2-Amino-3-methylphenol**.

Acute Oral Toxicity - Fixed Dose Procedure (OECD 420)

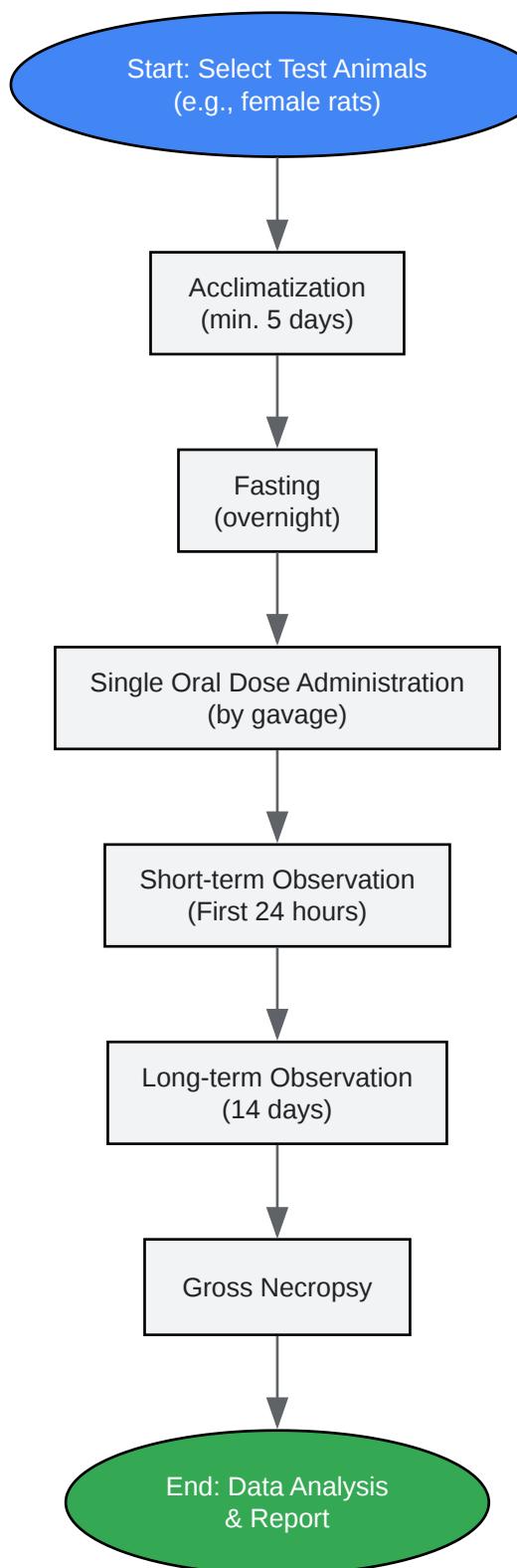
This method is used to assess the acute toxic effects of a substance following oral administration.

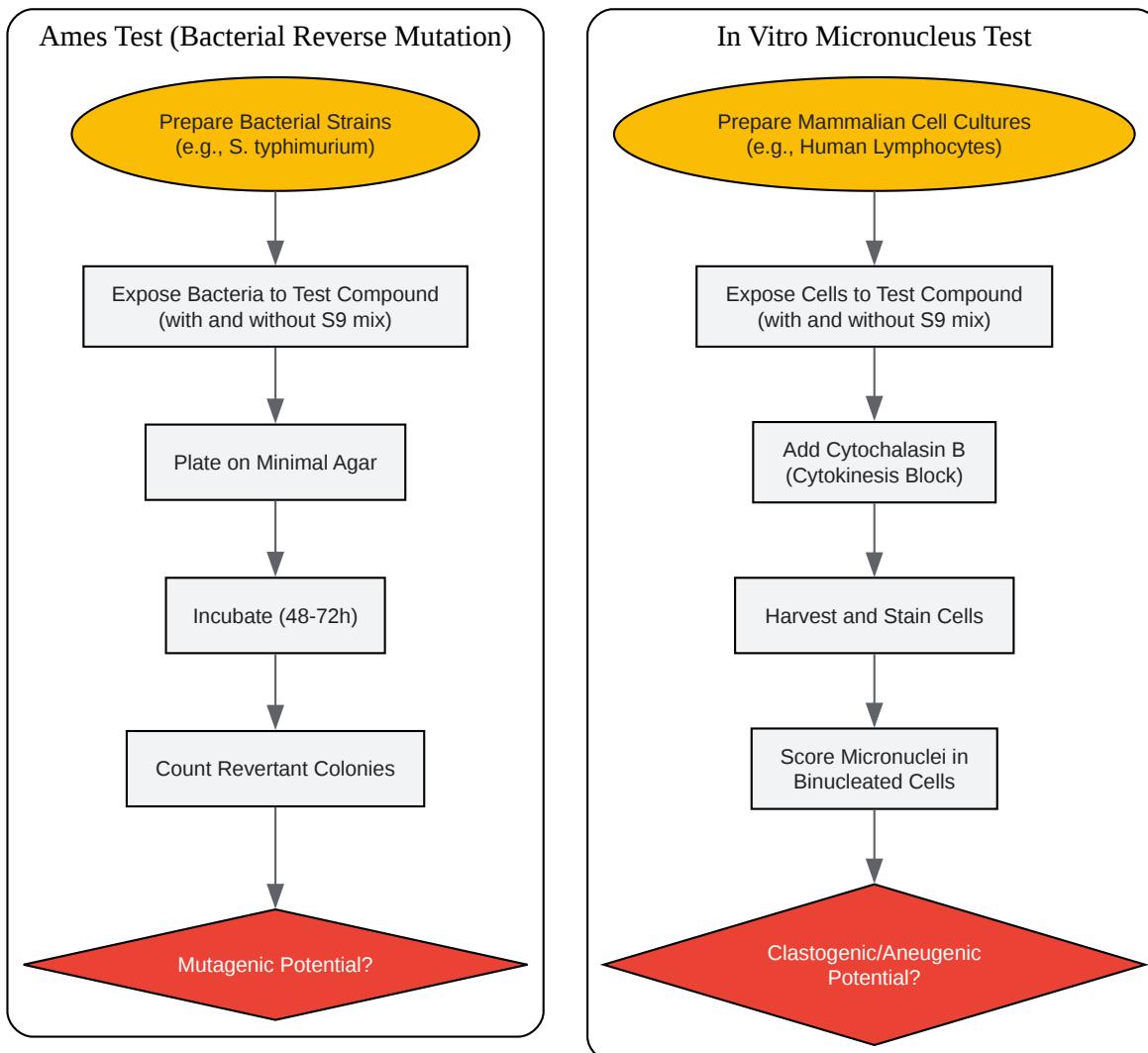
Principle: A stepwise procedure is used where the substance is administered to animals at one of the defined dose levels. The outcome of the initial animal determines the dosing of subsequent animals.

Methodology:

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.[6]
- **Acclimatization:** Animals are acclimatized to laboratory conditions for at least 5 days.[6]
- **Housing:** Animals are housed individually.[7]
- **Dosing:** The test substance is administered in a single dose by gavage. The volume administered is based on the animal's fasted body weight.

- Dose Levels: The study typically starts with a dose of 200 mg/kg. Depending on the outcome, subsequent animals may be dosed at 50, 200, 1000, or 2000 mg/kg.[8]
- Observation Period: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[8][9] Observations are made frequently on the day of dosing and daily thereafter.
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.[10]



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